

ACY-1083 stability and storage conditions

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Compound of Interest

Compound Name: ACY-1083

Cat. No.: B15583906

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ACY-1083 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **ACY-1083**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **ACY-1083** powder?

A: For long-term storage, **ACY-1083** powder should be stored at -20°C. Some suppliers suggest storage for up to 3 years under these conditions.[1] For shorter periods, storage at 4°C for up to 6 months is also feasible.[2] To ensure stability, it is best to store the powder under a nitrogen atmosphere.[3]

Q2: How should I prepare and store stock solutions of **ACY-1083**?

A: **ACY-1083** is highly soluble in DMSO.[1][3] It is recommended to prepare a high-concentration stock solution in DMSO, which can then be aliquoted and stored to minimize freeze-thaw cycles. For optimal stability, store stock solutions at -80°C, where they can be viable for 6 months to a year.[1][4] For shorter-term storage, -20°C for up to 6 months is also acceptable, preferably under nitrogen.[2][4]

Q3: My **ACY-1083** solution appears to have precipitated after thawing. What should I do?

A: Precipitation upon thawing can sometimes occur. To redissolve the compound, you can warm the solution and use sonication to aid dissolution.^[4] It is crucial to ensure the solution is clear before use in experiments.

Q4: How stable is **ACY-1083** in cell culture media?

A: **ACY-1083** can exhibit reduced concentration when added to cell culture media. A study showed that after an 18-hour incubation at 37°C in cell media, a significant portion of the compound was lost, likely due to binding to plasticware and media components.^[5] Therefore, it is advisable to prepare fresh working solutions in media for each experiment to ensure accurate dosing.

Q5: What is the best way to prepare **ACY-1083** for in vivo experiments?

A: The preparation method depends on the route of administration. For intraperitoneal (i.p.) or oral (p.o.) administration, **ACY-1083** can be formulated as a clear solution or a suspension. It is recommended to prepare these working solutions fresh on the day of use.^[4] Detailed protocols often involve using co-solvents.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of ACY-1083 due to improper storage.	Ensure the compound and its solutions are stored at the recommended temperatures and protected from light. Aliquot stock solutions to avoid repeated freeze-thaw cycles.
Inaccurate concentration of working solutions.	Prepare fresh working solutions for each experiment, especially for in vitro assays in cell culture media where the compound can bind to plastic and media components. [5]	
Precipitation in stock solution	The solution may have been stored at a temperature that is too high or for an extended period.	Warm the vial and sonicate to try and redissolve the precipitate. [4] If it does not fully dissolve, it is recommended to prepare a fresh stock solution.
Difficulty dissolving ACY-1083 powder	Insufficient solvent or mixing.	ACY-1083 is highly soluble in DMSO. [1] [3] Use sonication to facilitate dissolution. For in vivo formulations, follow the specific co-solvent protocols provided by the supplier. [4] [6]

Data and Protocols

Stability and Storage Conditions

Form	Storage Temperature	Duration	Special Conditions
Powder	-20°C	Up to 3 years[1]	Store under nitrogen[3]
4°C	Up to 6 months[2]		
Stock Solution (in DMSO)	-80°C	6 months to 1 year[1] [4]	
-20°C	1 to 6 months[2][4]	Store under nitrogen[4]	

Solubility Profile

Solvent	Concentration	Notes
DMSO	≥ 200 mg/mL[3]	Sonication is recommended to aid dissolution.[1]

Experimental Protocols

Preparation of **ACY-1083** Stock Solution (100 mM in DMSO)

- Weigh out the required amount of **ACY-1083** powder.
- Add the appropriate volume of high-purity DMSO to achieve a 100 mM concentration.
- Vortex and/or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes in tightly sealed vials.
- Store the aliquots at -80°C.

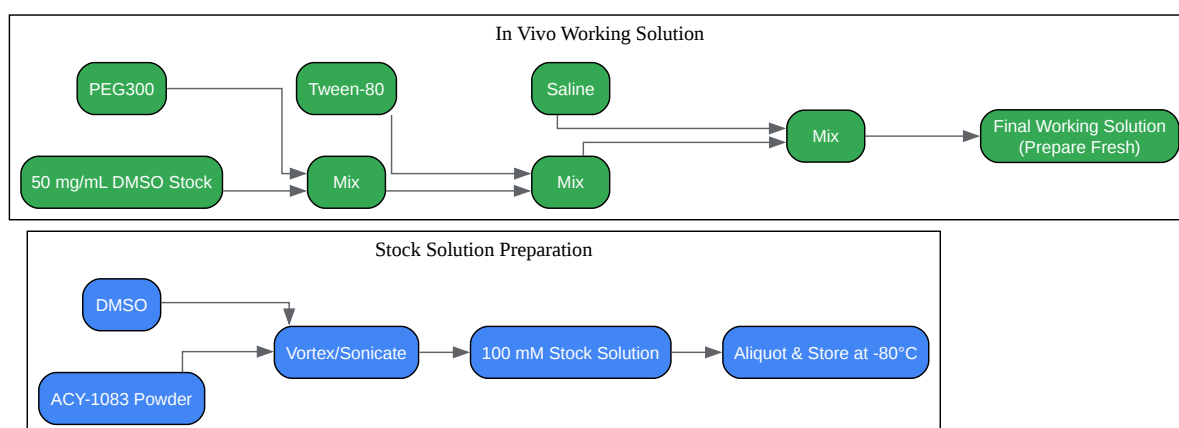
Preparation of **ACY-1083** for In Vivo Administration (Example Protocol)

This protocol is for preparing a clear solution for intraperitoneal injection.[6]

- Start with a 50 mg/mL stock solution of **ACY-1083** in DMSO.

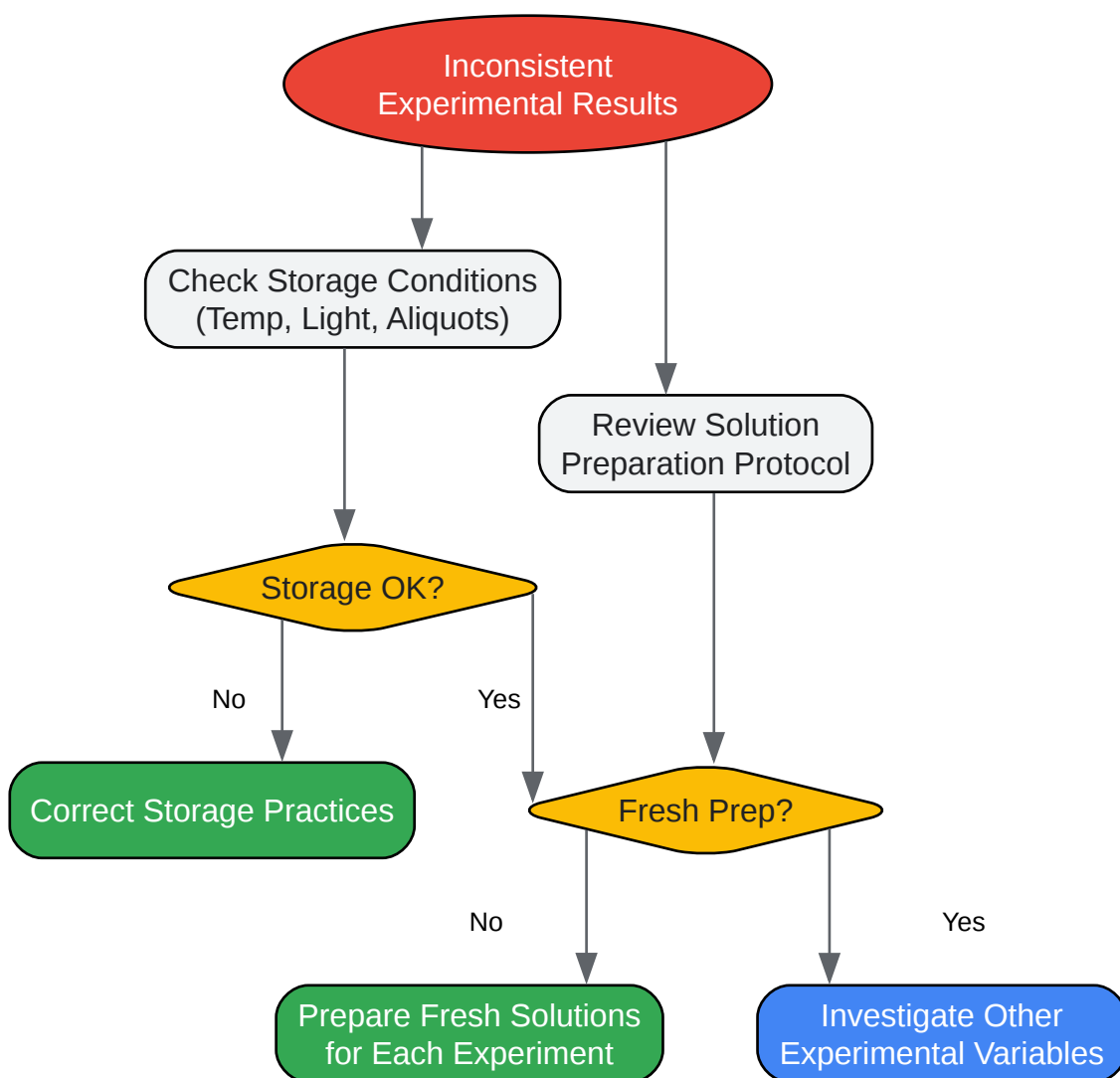
- To prepare a 1 mL working solution, take 100 μ L of the 50 mg/mL DMSO stock.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix again.
- Add 450 μ L of saline and mix until a clear solution is formed.
- This formulation should be prepared fresh on the day of the experiment.[\[4\]](#)

Visual Guides



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Caption: Workflow for preparing **ACY-1083** stock and in vivo working solutions.



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Caption: Troubleshooting decision tree for inconsistent **ACY-1083** experimental results.

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References

- 1. ACY-1083 | HDAC6 Inhibitor | TargetMol [targetmol.com]

- 2. ACY-1083 | HDAC6 inhibitor | Probechem Biochemicals [probechem.com]
- 3. ACY-1083 - Immunomart [immunomart.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. HDAC6 inhibitor ACY-1083 shows lung epithelial protective features in COPD | PLOS One [journals.plos.org]
- 6. ACY-1083 | New7 | 1708113-43-2 | Invivochem [invivochem.com]
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